

An In-depth Technical Guide to o-Cresolphthalein Complexone

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Compound of Interest

Compound Name: *Cresolphthalein*

Cat. No.: *B1221799*

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Introduction

o-Cresolphthalein complexone, also known as phthalein purple or metalphthalein, is a metallochromic indicator belonging to the phthalein dye family.^{[1][2]} It is a valuable analytical reagent primarily utilized in the quantitative determination of alkaline earth metal ions, most notably calcium.^{[3][4]} Its distinct color change in the presence of these ions at a specific pH range makes it an essential tool in various applications, including clinical diagnostics for serum calcium analysis and environmental testing for water hardness.^{[3][5]} This guide provides a comprehensive overview of **o-cresolphthalein** complexone, including its chemical properties, purity, and detailed experimental protocols for its key applications.

Chemical and Physical Properties

o-Cresolphthalein complexone is a white to off-white crystalline powder.^[6] It is soluble in methanol, ethanol, and aqueous alkaline solutions like sodium hydroxide, but insoluble in water.^{[6][7]} The compound is stable under standard storage conditions, though it should be protected from light and moisture.^{[6][8]}

Table 1: Quantitative Data for **o-Cresolphthalein** Complexone

Parameter	Value	References
CAS Number	2411-89-4	[1][7][8][9][10]
Molecular Formula	C ₃₂ H ₃₂ N ₂ O ₁₂	[1][9]
Molecular Weight	636.6 g/mol	[9]
Appearance	White to off-white powder	[6][11]
Purity (Dye Content)	≥80%	[6][8]
Melting Point	181-185 °C (decomposes)	
pH Range for Color Change	Colorless at pH 8.2 to red/purple at pH 9.8	[6][8]
Maximum Absorption (λ _{max})	577-580 nm (in 0.1 M NaOH)	[6][8]

Experimental Protocols

Protocol for Colorimetric Determination of Serum Calcium

This method is based on the specific reaction where calcium ions form a violet-colored complex with **o-cresolphthalein** complexone in an alkaline medium.[3][12] The intensity of the color produced is directly proportional to the calcium concentration and can be measured spectrophotometrically.[3]

Principle: In an alkaline solution, **o-cresolphthalein** complexone binds with calcium ions to form a stable, colored complex.[3][8] 8-hydroxyquinoline is often added to the reagent to prevent interference from magnesium ions by preferentially chelating them.[12]

Reagents:

- Calcium Chromogen Solution:
 - **o-Cresolphthalein** Complexone (OCPC): 32.5 mg
 - 8-hydroxyquinoline: 1.1 g

- Concentrated Hydrochloric Acid: 7.5 mL
- Deionized Water: Add to a final volume of 500 mL. Stir until all components are fully dissolved.[\[13\]](#)
- Diethylamine Buffer Solution:
 - Diethylamine: 21 mL
 - Deionized Water: Add to a final volume of 500 mL.[\[13\]](#)
- Working Reagent: Mix the calcium chromogen solution, diethylamine buffer solution, and methanol in a 1.5:1.5:1.0 ratio. This working reagent should be prepared fresh before use.
[\[13\]](#)
- Calcium Standard Solution (1 mg/mL):
 - Accurately weigh 2.5 g of anhydrous calcium carbonate (dried at 110°C for at least 2 hours).
 - Place it in a 1000 mL volumetric flask and add 100 mL of deionized water.
 - Slowly add 5 mL of concentrated hydrochloric acid dropwise until the calcium carbonate is completely dissolved.
 - Make up the volume to 1000 mL with deionized water and mix thoroughly.[\[13\]](#)

Procedure:

- Sample Preparation: Collect blood samples and centrifuge at 3000 rpm for 15-20 minutes to separate the serum.[\[13\]](#)
- Assay:
 - Pipette 20 μ L of serum sample, standard, or deionized water (for blank) into respective test tubes.
 - Add 1.0 mL of the freshly prepared working reagent to each tube.

- Mix well and incubate at room temperature for 5 minutes.
- Measurement: Measure the absorbance of the samples and the standard against the blank at 570 nm.
- Calculation:
 - Calcium Concentration (mg/dL) = (Absorbance of Sample / Absorbance of Standard) x Concentration of Standard

Protocol for Complexometric Titration of Alkaline Earth Metals

o-Cresolphthalein complexone serves as an indicator for the direct titration of alkaline earth metals like Calcium (Ca^{2+}), Magnesium (Mg^{2+}), Strontium (Sr^{2+}), and Barium (Ba^{2+}) with a chelating agent, typically EDTA (ethylenediaminetetraacetic acid).^{[1][7]}

Principle: The titration is performed in an alkaline solution (pH ~11) where the metal ions form a colored complex with the **o-cresolphthalein** complexone indicator.^{[7][14]} As the titrant (EDTA) is added, it progressively binds with the free metal ions. At the endpoint, EDTA removes the metal ions from the indicator-metal complex, causing a sharp color change from colored (pink/purple) to colorless.^[7]

Reagents:

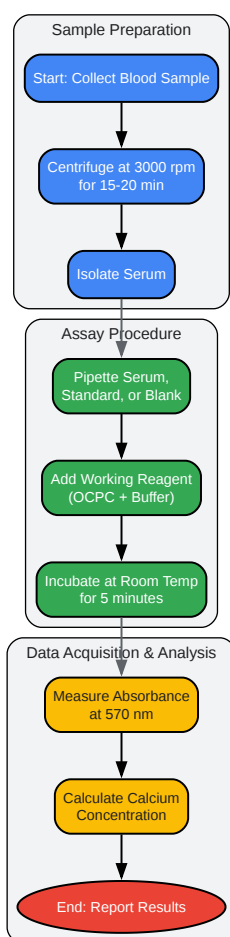
- EDTA Titrant (0.01 M): Prepare by dissolving the appropriate amount of disodium EDTA in deionized water.
- Ammonia Buffer (pH 10): Prepare by dissolving ammonium chloride in concentrated ammonia solution and diluting with deionized water.
- **o-Cresolphthalein** Complexone Indicator: Prepare a 0.05% (w/v) solution in a suitable solvent like ethanol or a slightly alkaline aqueous solution.
- Sample Solution: A solution containing the unknown concentration of the alkaline earth metal ion.

Procedure:

- Pipette a known volume of the sample solution into an Erlenmeyer flask.
- Add a sufficient amount of ammonia buffer to bring the pH to approximately 10.
- Add 2-3 drops of the o-**cresolphthalein** complexone indicator solution. The solution should turn a pink or violet color, indicating the formation of the metal-indicator complex.
- Titrate the solution with the standardized EDTA solution. The color will gradually fade.
- The endpoint is reached when the solution undergoes a final color change from pink/violet to colorless.
- Record the volume of EDTA titrant used.
- Calculate the concentration of the metal ion in the sample based on the stoichiometry of the metal-EDTA reaction (typically 1:1).

Experimental Workflow and Signaling Pathway Visualization

The following diagram illustrates the experimental workflow for the colorimetric determination of serum calcium.



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